

Critical Information Required for Safe Disposal of JMV 167

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Compound of Interest

Compound Name: Jmv 167

Cat. No.: B1672972

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To ensure the safe and proper disposal of the substance identified as "**JMV 167**," it is imperative to first correctly identify the specific chemical compound. Initial research has revealed multiple substances marketed or identified with similar names, each with distinct chemical properties and requiring different disposal protocols.

Without a specific Chemical Abstracts Service (CAS) number, providing a definitive disposal procedure is not possible and could be hazardous. The name "**JMV 167**" has been associated with at least three different types of substances:

- **JMV 167** (CAS No. 120775-49-7): A cholecystokinin receptor antagonist.[1]
- JWH 167 (CAS No. 864445-37-4): A synthetic cannabinoid.[2]
- RTV167: A silicone elastomer.[3][4][5][6]

The disposal requirements for a peptide-based receptor antagonist, a synthetic cannabinoid, and a silicone sealant are fundamentally different.

General Principles for Laboratory Chemical Waste Disposal

For researchers, scientists, and drug development professionals, the primary source of information for the safe handling and disposal of any chemical is its Safety Data Sheet (SDS).

The SDS is a comprehensive document that provides detailed information about the physical and chemical properties of a substance, its hazards, and emergency procedures.

Key sections in an SDS relevant to disposal include:

- Section 7: Handling and Storage: Provides guidance on safe handling practices and storage conditions.[\[3\]](#)[\[5\]](#)[\[7\]](#)
- Section 8: Exposure Controls/Personal Protection: Details necessary personal protective equipment (PPE) such as gloves, eye protection, and respiratory protection.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Section 13: Disposal Considerations: This section will provide specific instructions for the disposal of the chemical, including whether it should be treated as hazardous waste and the appropriate disposal methods.

General Step-by-Step Guidance for Chemical Disposal (pending specific SDS information):

- Consult the Safety Data Sheet (SDS): This is the most critical step. The SDS for the specific "**JMV 167**" you are using will provide explicit disposal instructions.
- Identify the Waste Category: Based on the SDS and local regulations, determine if the waste is hazardous. Characteristics of hazardous waste include ignitability, corrosivity, reactivity, and toxicity.
- Segregate the Waste: Do not mix different types of chemical waste. Keep "**JMV 167**" waste separate from other chemical streams unless explicitly permitted by the SDS or your institution's environmental health and safety (EHS) office.
- Use Appropriate Waste Containers: Use containers that are compatible with the chemical and are clearly labeled with the full chemical name and hazard warnings.
- Follow Institutional Procedures: Adhere to your organization's specific protocols for chemical waste pickup and disposal. Contact your EHS office for guidance.
- Personal Protective Equipment (PPE): Always wear appropriate PPE as specified in the SDS when handling the chemical and its waste.[\[4\]](#)[\[5\]](#) This typically includes safety glasses, lab coats, and chemical-resistant gloves.

Next Steps

To receive accurate and actionable disposal procedures, please provide the CAS number for the "JMV 167" you are working with. Once the specific substance is identified, a detailed disposal plan, including any relevant quantitative data and procedural diagrams, can be provided.

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